

# Quetol 651: A Technical Guide for Advanced Microscopy Applications

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Quetol
CAS No.:	1241800-24-7
Cat. No.:	B1406771

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**Quetol 651** is a low-viscosity, water-miscible epoxy resin that has become an invaluable tool for researchers in the fields of light and electron microscopy.<sup>[1][2][3][4][5][6]</sup> Its unique properties facilitate superior infiltration and embedding of biological specimens, leading to high-quality sections for ultrastructural analysis.<sup>[7][8]</sup> This technical guide provides an in-depth overview of **Quetol 651**, its properties, experimental protocols for its use, and its advantages in modern microscopy.

## Core Properties of Quetol 651

**Quetol 651**, chemically known as ethylene glycol diglycidyl ether, is distinguished by its exceptionally low viscosity and miscibility with water, alcohols, and acetone.<sup>[1][3][4][5][9][10]</sup> These characteristics are crucial for achieving complete and uniform infiltration of embedding medium into delicate biological tissues, which is often a challenge with more viscous resins. The low electron scattering of **Quetol 651** formulations also contributes to enhanced image contrast.<sup>[3][4][8]</sup>

## Physicochemical Data

Property	Value	Reference
Chemical Name	Ethylene Glycol Diglycidyl Ether	[4][11][12]
CAS Number	2224-15-9	[12]
Molecular Formula	C8H14O4	[13]
Molecular Weight	174.20 g/mol	[13]
Viscosity	15 cps at 25°C	[3][4][8][10]
Specific Gravity	1.15	[13]
Miscibility	Water, alcohol, acetone, n-butyl glycidyl ether	[1][3][4][10]

## Quetol 651 Embedding Formulations

Quetol 651 is typically used in combination with hardeners and an accelerator to create a solid block for sectioning. A common and effective formulation is the Quetol 651/NSA embedding kit. [2] The components of this kit work synergistically to produce a block with excellent cutting properties.[14] The final hardness of the embedded block can be modulated by adjusting the ratio of the components.[3][4][5][9]

## Recommended Embedding Mixture

Component	Volume	Purpose
Quetol 651	35 ml	Epoxy Resin
Nonenyl Succinic Anhydride (NSA)	54 ml	Hardener
Nadic Methyl Anhydride (NMA)	11 ml	Hardener
DMP-30	1.5 - 2.0 ml	Accelerator

This mixture has a low viscosity, allowing for easy handling and thorough penetration into the specimen.[3][4][8] The resulting light-yellow block is suitable for sectioning at 20°C after curing.[3][4][8]

## Experimental Protocol: Tissue Embedding with Quetol 651

The following is a detailed methodology for embedding biological samples using a **Quetol 651**-based resin mixture. This protocol ensures optimal tissue preservation and facilitates the generation of high-quality thin sections for microscopic examination.

### I. Fixation and Post-Fixation

- Primary Fixation: Fix small tissue samples (approximately 2x2x1 mm) in a buffered aldehyde solution (e.g., glutaraldehyde).[3]
- Post-Fixation: Post-fix the samples in a buffered osmium tetroxide solution.[3]
- Washing: Wash the tissue blocks in a non-phosphate buffer.[3]
- En Bloc Staining (Optional): Stain the samples with aqueous uranyl acetate.[3]

### II. Dehydration and Infiltration

Proper dehydration and infiltration are critical for ensuring the embedding medium fully permeates the tissue. All steps should be carried out on a shaker at room temperature.[3][4][5]

- Dehydration: Dehydrate the tissue samples through a graded series of ethanol or acetone, or directly using 100% **Quetol 651**. [3][4][5][7]
- Transitional Solvent: Use n-butyl glycidyl ether (n-BGE) as an auxiliary to infiltration.[3][4][5]
  - Dehydrating agent/n-BGE (1:1) for 30 minutes.[3][5]
  - 100% n-BGE for 30 minutes.[3][5]
- Infiltration with Resin Mixture:

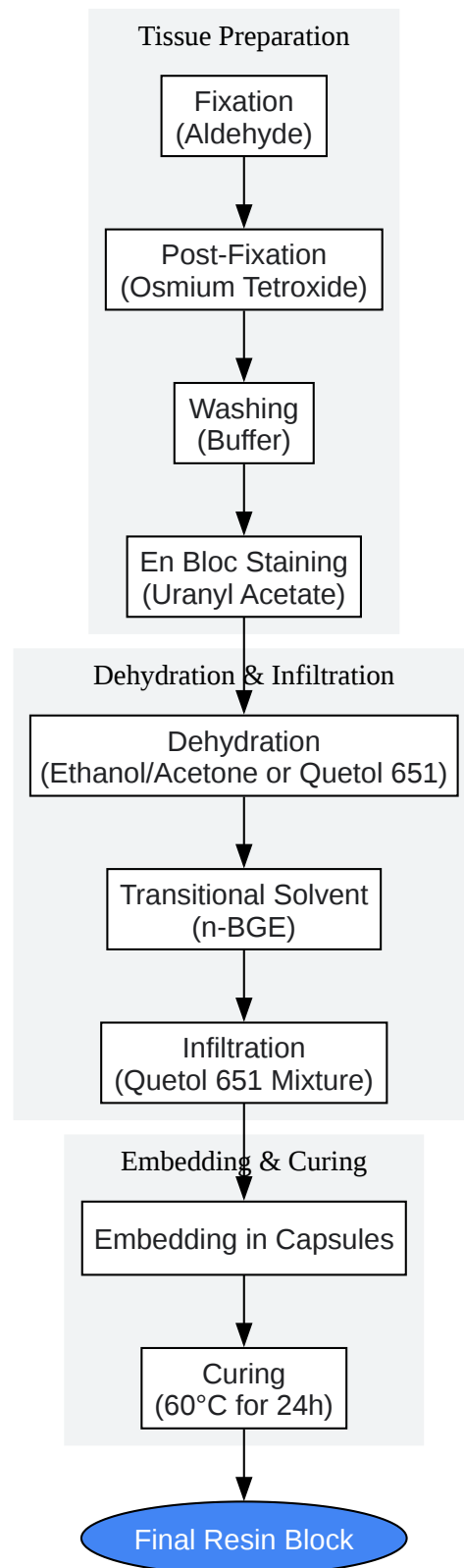
- n-BGE/**Quetol** 651 mixture (1:1) for 1-2 hours.[3][5]
- 100% **Quetol** 651 mixture for 2-3 hours.[5][9]

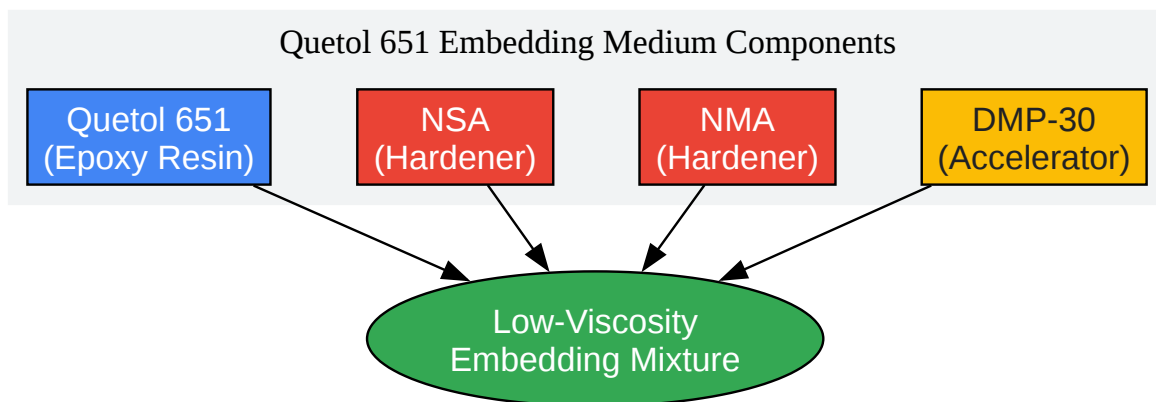
### III. Embedding and Polymerization

- Embedding: Place the infiltrated tissue samples into embedding capsules (e.g., gelatin or polyethylene) and fill with fresh **Quetol** 651 mixture.[4][5][9]
- Curing: Polymerize the resin in an oven at 60°C for approximately 24 hours.[3][4][5][9]

## Visualizing the Workflow and Component Relationships

To better illustrate the experimental process and the interaction of the embedding components, the following diagrams are provided in the DOT language.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Quetol 651: Not just a low viscosity resin - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Electron Microscopy Sciences Quetol 651/NSA Embedding Kit, Quantity: Each | Fisher Scientific [[fishersci.com](https://fishersci.com)]
- 3. 2spi.com [[2spi.com](https://2spi.com)]
- 4. Quetol 651-NSA, Kit [[scienceservices.de](https://scienceservices.de)]
- 5. deltamicroscopies.com [[deltamicroscopies.com](https://deltamicroscopies.com)]
- 6. emsdiasum.com [[emsdiasum.com](https://emsdiasum.com)]
- 7. researchgate.net [[researchgate.net](https://researchgate.net)]
- 8. academic.oup.com [[academic.oup.com](https://academic.oup.com)]
- 9. Quetol 651-NSA, Kit [[scienceservices.eu](https://scienceservices.eu)]
- 10. Quetol 651 500g – Emgrid Australia +61 (8) 8250 3687 [[emgrid.com.au](https://emgrid.com.au)]
- 11. 2spi.com [[2spi.com](https://2spi.com)]
- 12. emsdiasum.com [[emsdiasum.com](https://emsdiasum.com)]

- [13. emsdiasum.com \[emsdiasum.com\]](https://www.emsdiasum.com)
- [14. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- To cite this document: BenchChem. [Quetol 651: A Technical Guide for Advanced Microscopy Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1406771/docs#quetol-651-a-technical-guide-for-advanced-microscopy-applications\]](https://www.benchchem.com/product/b1406771/docs#quetol-651-a-technical-guide-for-advanced-microscopy-applications)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)